

Application Note: In Vitro Characterization of NF- κ B Inhibition using TPCA-1

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Compound of Interest

Compound Name: **NF-|EB-IN-10**

Cat. No.: **B12390868**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The Nuclear Factor-kappa B (NF- κ B) family of transcription factors plays a pivotal role in regulating a wide array of cellular processes, including inflammation, immunity, cell proliferation, and survival.^[1] The canonical NF- κ B signaling pathway is a key mediator of cellular responses to pro-inflammatory stimuli such as cytokines (e.g., TNF- α) and pathogens.^[2] In its inactive state, NF- κ B dimers are sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins.^[1] Upon cellular stimulation, the I κ B kinase (IKK) complex becomes activated and phosphorylates I κ B proteins, leading to their ubiquitination and subsequent proteasomal degradation.^[3] This process unmasks the nuclear localization signal on NF- κ B, allowing it to translocate to the nucleus and induce the transcription of target genes.^[2] Dysregulation of the NF- κ B pathway is implicated in various diseases, including chronic inflammatory disorders and cancer, making it a critical target for therapeutic intervention.^[4]

TPCA-1 (2-[(aminocarbonyl)amino]-5-(4-fluorophenyl)-3-thiophenecarboxamide) is a potent and selective small molecule inhibitor of the I κ B kinase β (IKK- β) subunit.^{[5][6]} By targeting IKK- β , TPCA-1 effectively blocks the phosphorylation of I κ B α , thereby preventing NF- κ B nuclear translocation and subsequent activation of downstream target genes.^[7] This application note provides detailed protocols for the in vitro characterization of TPCA-1, including the assessment of its effects on cell viability and its efficacy in inhibiting NF- κ B pathway activation.

Data Presentation

Table 1: Physicochemical Properties of TPCA-1

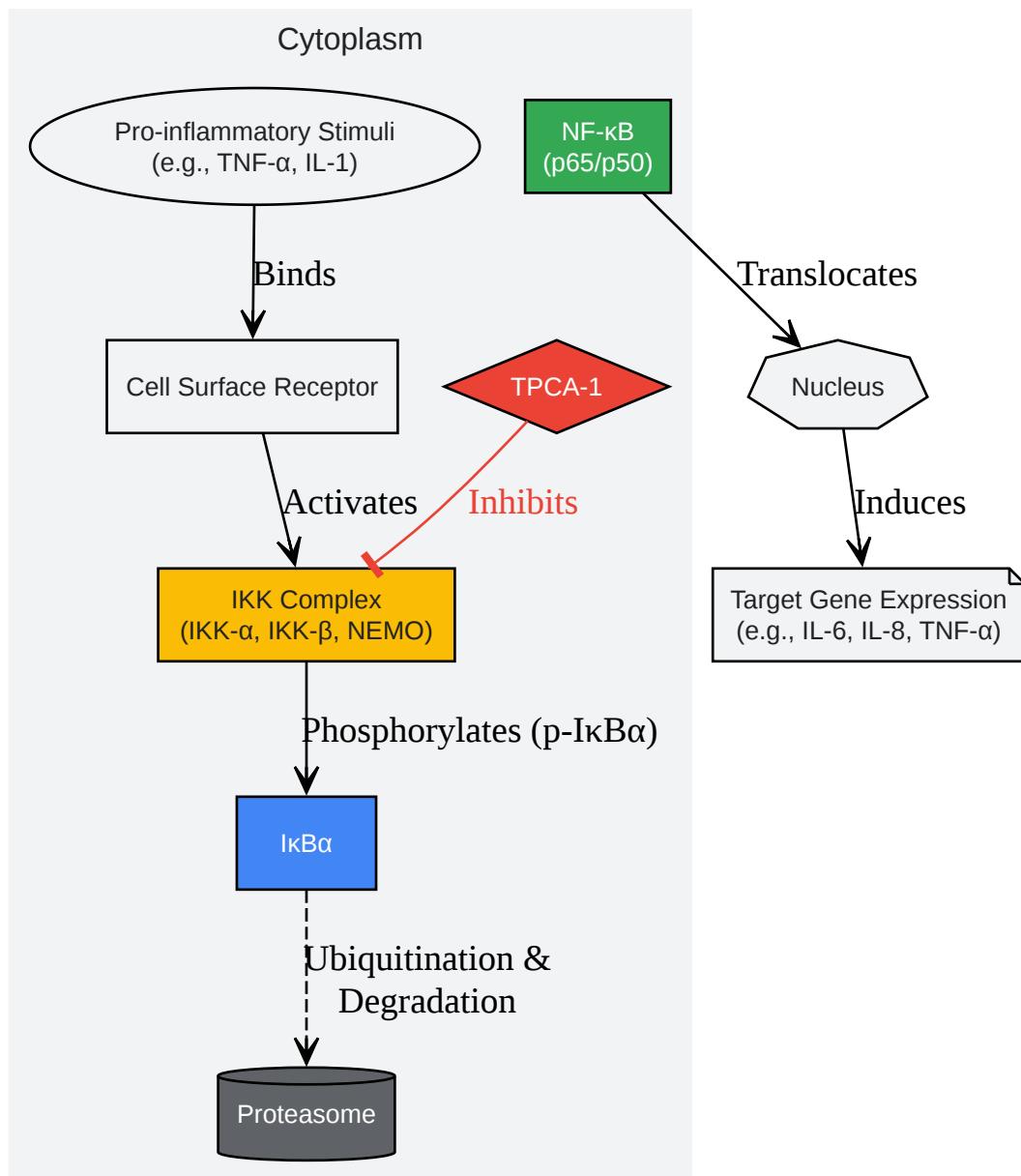
Property	Value
Molecular Formula	C ₁₂ H ₁₀ FN ₃ O ₂ S
Molecular Weight	295.29 g/mol
Appearance	Lyophilized powder
Solubility	Soluble in DMSO

Table 2: In Vitro IC₅₀ Values of TPCA-1

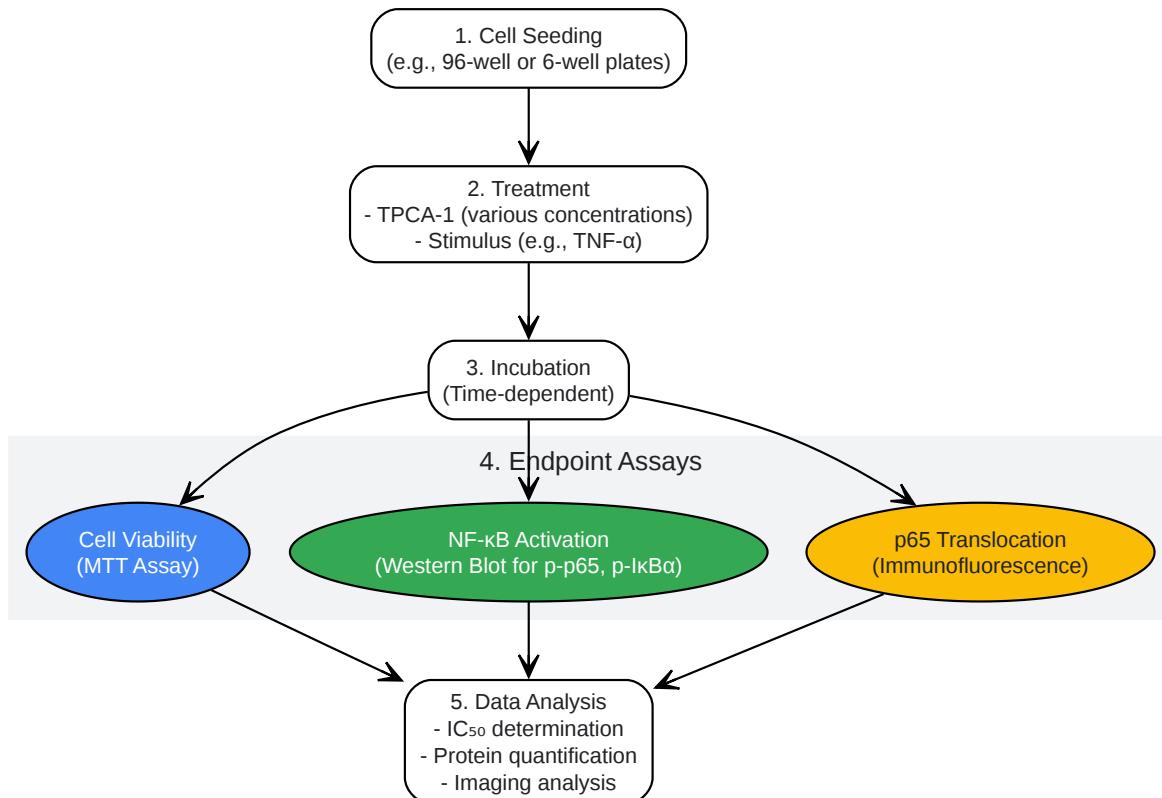
Assay/Cell Line	IC ₅₀	Reference
IKK-β (cell-free)	17.9 nM	[5][6]
IKK-α (cell-free)	400 nM	[5]
TNF-α production (LPS-stimulated human monocytes)	170 nM	[5]
IL-6 production (LPS-stimulated human monocytes)	290 nM	[5]
IL-8 production (LPS-stimulated human monocytes)	320 nM	[5]
JAK1 kinase (cell-free)	43.78 nM	[8]

Mandatory Visualization

Canonical NF-κB Signaling Pathway and Inhibition by TPCA-1



In Vitro Workflow for TPCA-1 Efficacy Assessment

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